

My Proteinase K is not working what are the common causes.

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Compound of Interest

Compound Name: *Preparation K*

Cat. No.: *B1172027*

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Proteinase K Troubleshooting Hub

This technical support center provides researchers, scientists, and drug development professionals with a comprehensive guide to troubleshooting common issues with Proteinase K activity. Find answers to frequently asked questions and detailed protocols to ensure your experiments run smoothly.

Frequently Asked Questions (FAQs) & Troubleshooting

Question: My Proteinase K is not working. What are the most common reasons for failure?

Answer: Several factors can contribute to a lack of Proteinase K activity. The most common culprits include improper storage, suboptimal reaction conditions, or the presence of inhibitors. A systematic approach to troubleshooting can help identify the root cause.

Question: How should I properly store my Proteinase K?

Answer: Proper storage is critical for maintaining Proteinase K activity.

- Lyophilized Powder: Store desiccated at -20°C for up to 2 years.[\[1\]](#)
- Stock Solution: Aliquot your stock solution to avoid repeated freeze-thaw cycles and store at -20°C for up to 1 year.[\[1\]](#)[\[2\]](#)

Question: What are the optimal conditions for Proteinase K activity?

Answer: Proteinase K is a robust enzyme active over a wide range of conditions, but optimal performance is achieved within specific parameters.[\[3\]](#)

Question: Could something in my reaction buffer be inhibiting the enzyme?

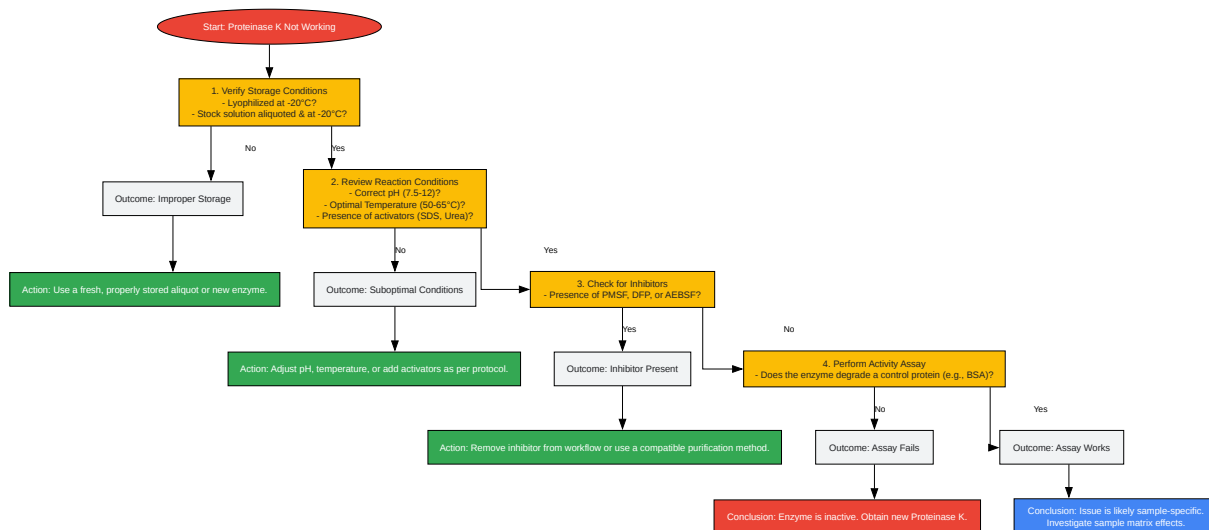
Answer: Yes, certain chemicals can inhibit Proteinase K. While it is resistant to many common reagents, some protease inhibitors will inactivate it.

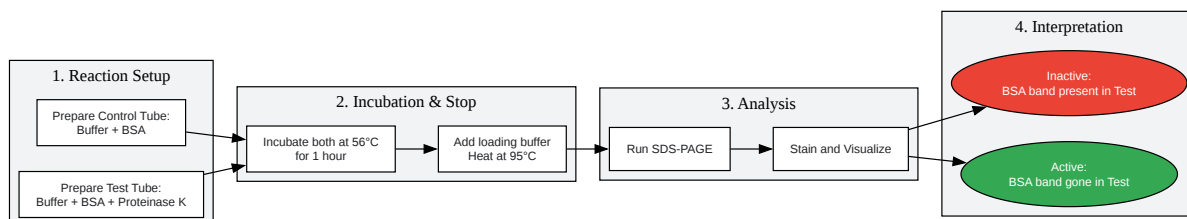
Question: How can I test if my Proteinase K is active?

Answer: You can perform a quality control experiment, such as a simple activity assay, to verify that your enzyme is active. A basic protocol involves incubating the enzyme with a known protein substrate, like BSA (Bovine Serum Albumin), and observing the degradation of the protein on an SDS-PAGE gel.

Troubleshooting Workflow

If you are experiencing issues with your Proteinase K, follow this logical troubleshooting workflow to diagnose the problem.





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References

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